

Personal protective equipment for handling Osthole-d3

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Compound of Interest

Compound Name: Osthole-d3

Cat. No.: B15581138

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Essential Safety and Handling Guide for Osthole-d3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Osthole-d3**. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound while maintaining its isotopic integrity.

Personal Protective Equipment (PPE)

When handling **Osthole-d3**, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety.^{[1][2][3]} The recommended PPE includes:

- **Eye and Face Protection:** Chemical safety glasses or goggles that meet ANSI Z87.1 standards are required.^[4] For operations with a risk of splashing, a face shield should be worn in addition to safety glasses or goggles.^{[4][5]}
- **Hand Protection:** Chemically resistant gloves, such as disposable nitrile gloves, should be worn.^[5] It is crucial to inspect gloves for any signs of degradation or puncture before use.
- **Body Protection:** A standard laboratory coat should be worn to protect against accidental spills.^[4] Ensure the lab coat is buttoned and fits properly.
- **Footwear:** Closed-toe shoes must be worn in the laboratory at all times.^[4]

Handling and Storage Procedures

Osthole-d3, like many deuterated compounds, is susceptible to isotopic dilution through hydrogen-deuterium (H-D) exchange with atmospheric moisture.^{[6][7]} Therefore, specific handling and storage procedures are necessary to maintain its isotopic purity.

Handling:

- **Inert Atmosphere:** Whenever possible, handle **Osthole-d3** under a dry, inert atmosphere such as nitrogen or argon to prevent the absorption of moisture.^{[6][7]}
- **Temperature Acclimatization:** Before opening, allow the container to equilibrate to room temperature to prevent condensation from forming inside.^{[6][7]}
- **Avoid Inhalation and Contact:** While Osthole itself is not classified as hazardous, it is good laboratory practice to avoid inhaling dust or allowing the compound to come into contact with skin or eyes.^[8]
- **Weighing:** If weighing is required, do so in a controlled environment with minimal exposure to the atmosphere.

Storage:

- **Container:** Keep the compound in its original, tightly sealed container. Single-use ampoules are ideal for minimizing contamination.^[6]
- **Conditions:** Store in a cool, dry, and well-ventilated place, away from light and moisture.^{[6][7]} Refrigeration (2-8 °C) is suitable for short-term storage, while long-term storage may require freezing (-20 °C or -80 °C).^[6]

Disposal Plan

Dispose of **Osthole-d3** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Unused material should be treated as chemical waste. Do not dispose of it down the drain or in the regular trash.

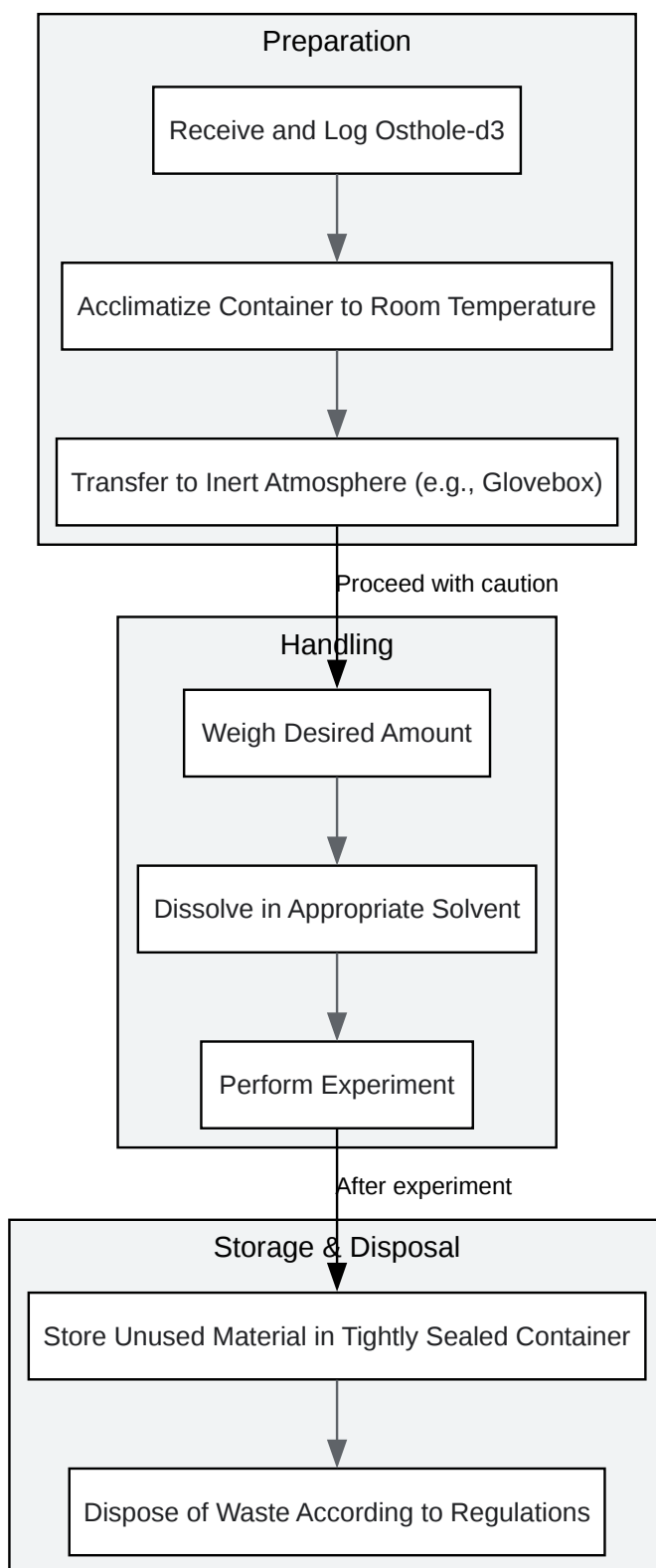
Quantitative Safety Data

The following table summarizes key safety information for Osthole, the parent compound of **Osthole-d3**. Note that the toxicological properties of **Osthole-d3** have not been thoroughly investigated, and it should be handled with the same care as the parent compound.

Property	Value	Reference
Acute Oral Toxicity (LD50, Rat)	2,905 mg/kg	[8]
Acute Intraperitoneal Toxicity (LD50, Mouse)	190 mg/kg	[8]
Skin Irritation	No irritant effect	[8]
Eye Irritation	No irritating effect	[8]
Sensitization	No sensitizing effects known	[8]

Experimental Workflow

The following diagram illustrates a typical workflow for handling **Osthole-d3** in a laboratory setting.



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Caption: General workflow for handling **Osthole-d3**.

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